

Essential Safety and Logistics for Handling Acetone-d6

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Compound of Interest

Compound Name: Acetone-d6

Cat. No.: B032918

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This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **Acetone-d6**, tailored for researchers, scientists, and professionals in drug development. By adhering to these protocols, you can minimize risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Acetone-d6 is a highly flammable liquid and vapor that can cause serious eye irritation and may lead to drowsiness or dizziness.^{[1][2][3]} Repeated exposure can cause skin to become dry or crack.^{[2][4][5]} Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are imperative.

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting EN 166 or ANSI Z.87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.[6][7]	To protect against splashes and vapors that can cause serious eye irritation.[1][2][3]
Hand Protection	Chemical-resistant gloves, such as butyl rubber or nitrile gloves.[8][9] Disposable nitrile gloves may be used for incidental contact but should be changed immediately upon contamination.[6]	To prevent skin contact, which can lead to irritation and dryness.[2][4][5]
Body Protection	A flame-retardant lab coat worn over clothing made of natural fibers (e.g., cotton).[10] Impervious clothing and aprons are also recommended.[9][11]	To protect against splashes and in the event of a fire. Synthetic fibers can melt and adhere to the skin.
Respiratory Protection	Generally not required with adequate ventilation.[8] In case of insufficient ventilation, large spills, or emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[8]	To prevent inhalation of vapors, which can cause drowsiness and dizziness.[1][2][3]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ventilation: Always handle **Acetone-d6** in a well-ventilated area.[1][2][12] A chemical fume hood is the preferred engineering control.

- Ignition Sources: Before handling, ensure that all potential ignition sources are removed from the area. This includes open flames, hot surfaces, sparks from electrical equipment, and static discharge.[\[1\]](#)[\[3\]](#)[\[13\]](#) Use only non-sparking tools.[\[1\]](#)[\[3\]](#)
- Grounding: Ground and bond containers and receiving equipment during transfer to prevent static discharge.[\[1\]](#)[\[3\]](#)[\[12\]](#)
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher (dry chemical, carbon dioxide, or alcohol-resistant foam) are readily accessible.[\[2\]](#)[\[9\]](#)[\[13\]](#)

2. Handling Procedure:

- Container Inspection: Before use, inspect the container for any damage or leaks.
- Dispensing: When dispensing, do so slowly and carefully to avoid splashing. Keep the container opening as small as possible and away from your breathing zone.
- Container Sealing: Keep the container tightly closed when not in use to prevent the escape of vapors.[\[1\]](#)[\[2\]](#)[\[5\]](#) If a container has been opened, it must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)[\[11\]](#)

3. Post-Handling:

- Decontamination: Clean the work area thoroughly after handling is complete.
- Hand Washing: Wash hands thoroughly with soap and water after handling **Acetone-d6**, even if gloves were worn.[\[1\]](#)[\[11\]](#)
- Storage: Store **Acetone-d6** in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[5\]](#)[\[11\]](#) The storage area should be a designated flame-proof area.[\[14\]](#)

Disposal Plan: Managing Acetone-d6 Waste

1. Waste Segregation and Collection:

- Hazardous Waste: **Acetone-d6** and any materials contaminated with it (e.g., gloves, paper towels, pipette tips) are considered hazardous waste and must be disposed of accordingly. [\[14\]](#)[\[15\]](#)
- Waste Containers: Collect waste in a designated, properly labeled, and leak-proof container. The container should be kept closed except when adding waste.

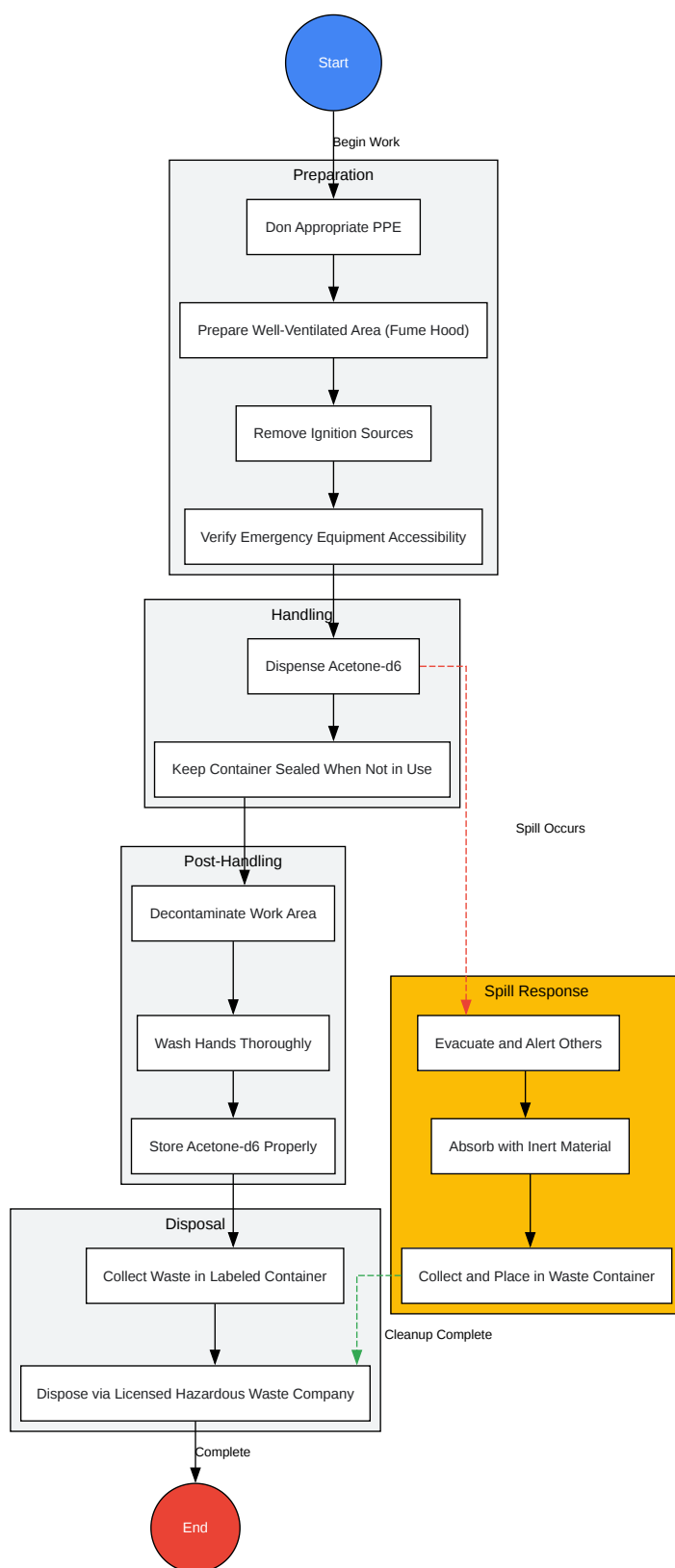
2. Disposal Methods:

- Licensed Disposal Company: Arrange for the disposal of **Acetone-d6** waste through a licensed hazardous waste disposal company.[\[11\]](#)
- Solvent Reclamation: Consider solvent reclamation or regeneration as a potential disposal option.[\[12\]](#)
- Prohibited Disposal: Do not pour **Acetone-d6** down the drain, as it can contaminate water sources.[\[1\]](#)[\[15\]](#)[\[16\]](#) Do not allow it to evaporate in the fume hood as a means of disposal.

Quantitative Data Summary

Property	Value
Molecular Formula	C3D6O
Molecular Weight	64.13 g/mol [8]
Boiling Point	55 °C / 131 °F [8] [17]
Melting Point	-93 °C / -135.4 °F [8] [17]
Flash Point	-20 °C / -4 °F [8]
Autoignition Temperature	540 °C / 1004 °F [8] [17]
Flammability Limits	Lower: 2.5% by volume, Upper: 13% by volume [8]
Vapor Density	2.0 (Air = 1) [17]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **Acetone-d6**.

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